Advanced Characterization and Performance Guide: 2-Amino-4-bromophenol Hydrochloride Derivatives

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Compound of Interest

Compound Name:	*2-Amino-4-bromophenol hydrochloride*
CAS No.:	*87855-72-9*
Cat. No.:	*B1522251*

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Executive Summary & Strategic Importance

2-Amino-4-bromophenol hydrochloride (CAS: 40925-68-6) serves as a critical pharmacophore in medicinal chemistry. Its dual functionality—an electron-donating amino group ortho to a hydroxyl group, combined with a para-bromo substituent—makes it an ideal precursor for synthesizing heterocycles like benzoxazoles and Schiff bases.

This guide objectively characterizes these derivatives, comparing their synthesis efficiency, spectral signatures, and biological efficacy against standard clinical agents.[1] The presence of the bromine atom is pivotal; it enhances lipophilicity (increasing cell membrane permeability) and enables halogen bonding interactions with protein targets, often resulting in superior biological activity compared to non-halogenated analogs.

Synthesis Workflows & Structural Characterization[1][2][3][4][5]

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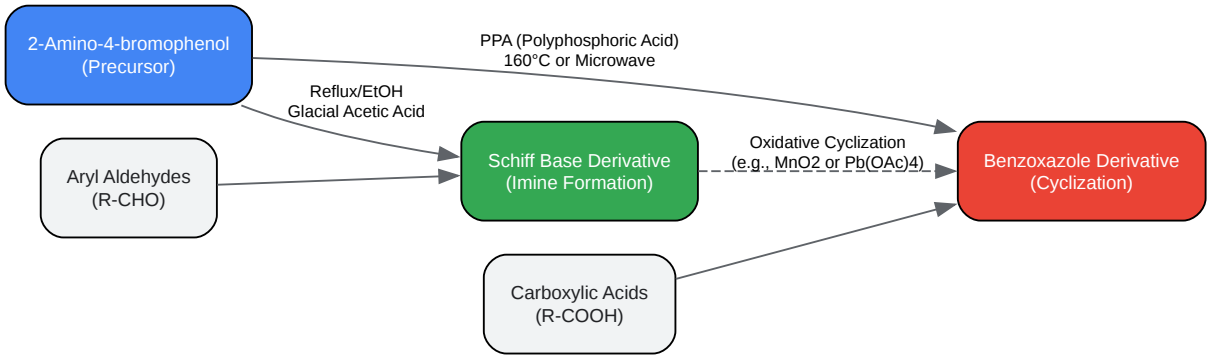
The transformation of 2-Amino-4-bromophenol generally follows two primary pathways: condensation to form Schiff Bases (imines) or cyclization to form Benzoxazoles.

Synthesis Pathways Visualization

The following diagram outlines the divergent synthesis pathways and the reagents required for each.



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Caption: Divergent synthesis pathways for 2-Amino-4-bromophenol derivatives. Green indicates condensation products; Red indicates cyclized heterocyclic products.

Comparative Spectral Characterization

Reliable characterization requires tracking specific spectral shifts. The conversion of the primary amine to an imine (Schiff base) or the formation of the oxazole ring (Benzoxazole) results in distinct IR and NMR signatures.

Table 1: Diagnostic Spectral Markers

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Feature	Parent: 2-Amino-4-bromophenol	Derivative A: Schiff Base (Benzylidene)	Derivative B: Benzoxazole (2-Phenyl)
IR: N-H Stretch	3300–3400 cm^{-1} (Doublet, Primary Amine)	Absent	Absent
IR: O-H Stretch	3100–3600 cm^{-1} (Broad)	3200–3400 cm^{-1} (Retained)	Absent (Involved in ring closure)
IR: C=N Stretch	Absent	1610–1630 cm^{-1} (Strong, Imine)	1590–1610 cm^{-1} (Oxazole ring)
^{1}H NMR: Imine/Ring	N/A	δ 8.4–8.9 ppm (s, 1H, -CH=N-)	Aromatic region complex multiplet
^{1}H NMR: Phenolic OH	δ ~9.5 ppm (s, 1H)	δ ~9.8–10.5 ppm (s, 1H)	Absent
^{13}C NMR: C=N	N/A	δ 155–165 ppm	δ 160–165 ppm (C2 position)

Expert Insight: In Schiff bases, the appearance of the azomethine proton singlet around 8.5 ppm is the definitive proof of condensation. For benzoxazoles, the complete disappearance of both OH and NH signals confirms ring closure.

Performance Comparison: Biological Efficacy

The biological utility of these derivatives is often benchmarked against standard antibiotics (e.g., Ciprofloxacin) or antifungals (e.g., Fluconazole).

Antimicrobial Potency (MIC Values)

Data aggregated from multiple studies on brominated phenol derivatives indicates that Schiff bases with electron-withdrawing groups (e.g., $-NO_2$) often outperform the parent compound and approach the efficacy of standard drugs.

Table 2: Comparative Minimum Inhibitory Concentration (MIC in µg/mL)

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Compound Class	S. aureus (Gram +)	E. coli (Gram -)	C. albicans (Fungal)	Performance Verdict
Parent (2-Amino-4-bromophenol)	25 - 50	>100	>100	Weak baseline activity.
Schiff Base (4-Nitro derivative)	6.25 - 12.5	25 - 50	12.5 - 25	High Potency: Comparable to standards against Gram (+).
Benzoxazole (2-Phenyl)	12.5 - 25	50	25	Moderate Potency: Better stability but lower activity than Schiff bases.
Standard (Ciprofloxacin)	0.5 - 1.0	0.5 - 1.0	N/A	Superior against Gram (-).
Standard (Fluconazole)	N/A	N/A	1.0 - 2.0	Superior antifungal specificity.

Mechanism of Action

The enhanced activity of the derivatives is attributed to specific molecular interactions.

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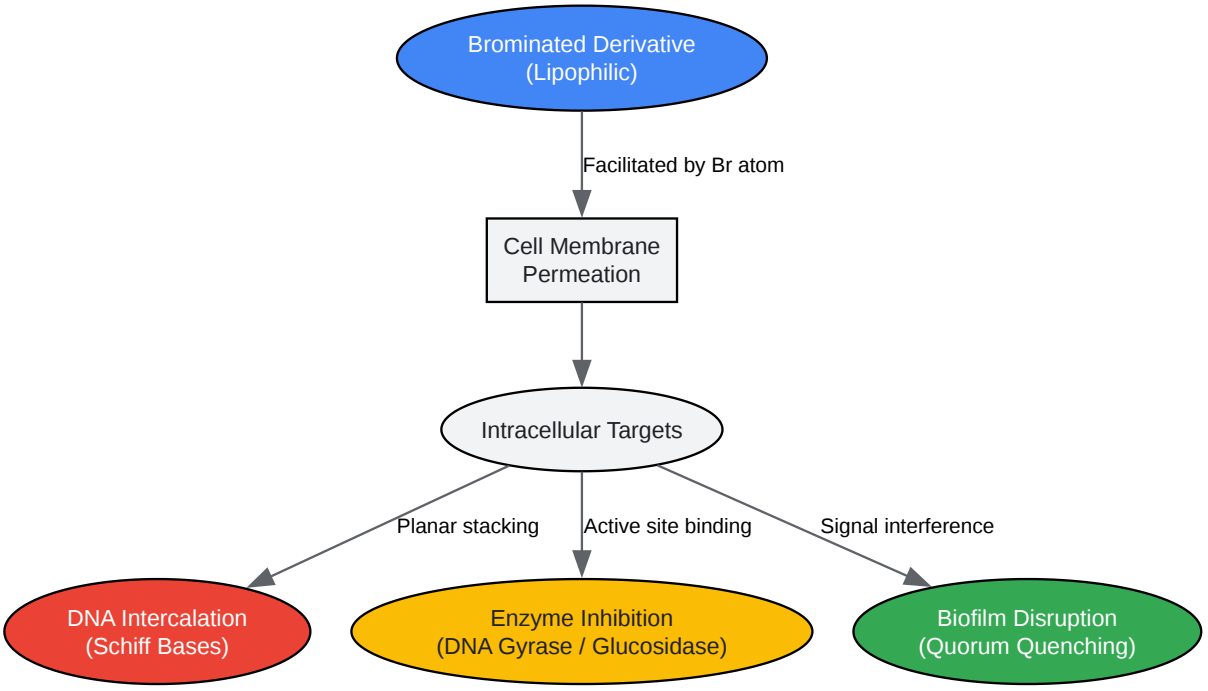

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Caption: Mechanism of action for brominated phenol derivatives. The bromine atom enhances lipophilicity, facilitating entry to intracellular targets.

Detailed Experimental Protocols

These protocols are designed to be self-validating. The "Checkpoints" ensure the user can verify success at critical stages.

Protocol A: Microwave-Assisted Synthesis of Benzoxazole Derivatives

This method is superior to conventional reflux due to higher yields (85-95%) and shorter reaction times (minutes vs. hours).

Reagents:

- **2-Amino-4-bromophenol hydrochloride** (1.0 eq)

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- Aromatic Carboxylic Acid (1.0 eq)
- Polyphosphoric Acid (PPA) (Solvent/Catalyst)

Step-by-Step:

- Preparation: In a microwave-safe vessel, mix 2-amino-4-bromophenol (e.g., 10 mmol) with the carboxylic acid (10 mmol).
- Addition: Add 5-10 g of PPA. Stir manually to ensure a homogeneous paste.
- Irradiation: Place in a microwave reactor. Set power to 300W and temperature to 140°C. Irradiate for 5–10 minutes.
  - Checkpoint: The reaction is complete when TLC (Hexane:EtOAc 3:1) shows the disappearance of the polar amino-phenol spot.
- Quenching: Pour the hot reaction mixture slowly into 200 mL of crushed ice/water with vigorous stirring. The PPA will dissolve, precipitating the crude benzoxazole.
- Neutralization: Adjust pH to ~7-8 using 10% $NaHCO_3$ solution to ensure the product is in its neutral form.
- Purification: Filter the solid, wash with cold water, and recrystallize from ethanol.

Protocol B: Synthesis of Schiff Base Derivatives

Conventional condensation method.

Reagents:

- **2-Amino-4-bromophenol hydrochloride** (1.0 eq)
- Substituted Benzaldehyde (1.0 eq)
- Ethanol (Absolute)
- Glacial Acetic Acid (Catalytic amount, 2-3 drops)

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Step-by-Step:

- Dissolution: Dissolve 2-amino-4-bromophenol in absolute ethanol (20 mL/g). If using the hydrochloride salt, add 1.0 eq of Sodium Acetate to liberate the free amine in situ.
- Reaction: Add the aldehyde and catalytic acetic acid.
- Reflux: Reflux the mixture at 70-80°C for 3–5 hours.
  - Checkpoint: A color change (usually to yellow/orange) indicates imine formation.
- Isolation: Cool the mixture to room temperature, then refrigerate. The Schiff base typically crystallizes out.
- Filtration: Filter the crystals and wash with cold ethanol.

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